

Chemical structure analysis of (R,R)-Solifenacin Succinate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R,R)-Solifenacin Succinate

CAS No.: 862207-70-3

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An In-Depth Technical Guide to the Chemical Structure Analysis of (R,R)-Solifenacin Succinate

Introduction

Solifenacin succinate is a competitive muscarinic receptor antagonist utilized for the treatment of overactive bladder, a condition characterized by symptoms of urge urinary incontinence, urgency, and urinary frequency.[1][2] The active pharmaceutical ingredient, solifenacin, contains two distinct chiral centers. This stereochemical complexity results in the existence of four possible stereoisomers.[1] The commercially available and pharmacologically active form is the (1S, 3'R)-stereoisomer.[1]

The stereochemical purity of any pharmaceutical compound is of paramount importance, as different stereoisomers can exhibit significant variations in their pharmacological activity and toxicological profiles.[1] Consequently, the rigorous identification and quantification of all stereoisomers, including the (R,R)-diastereomer, are critical mandates during drug development and quality control. This guide provides a comprehensive technical framework for

the chemical structure analysis of **(R,R)-Solifenacin Succinate**, tailored for researchers, scientists, and drug development professionals.

Section 1: Foundational Chemical and Physical Properties

A thorough understanding of the fundamental properties of **(R,R)-Solifenacin Succinate** is the first step in its analysis. While it is a diastereomer of the active substance, it shares the same molecular formula and weight but differs in the three-dimensional arrangement of its atoms.

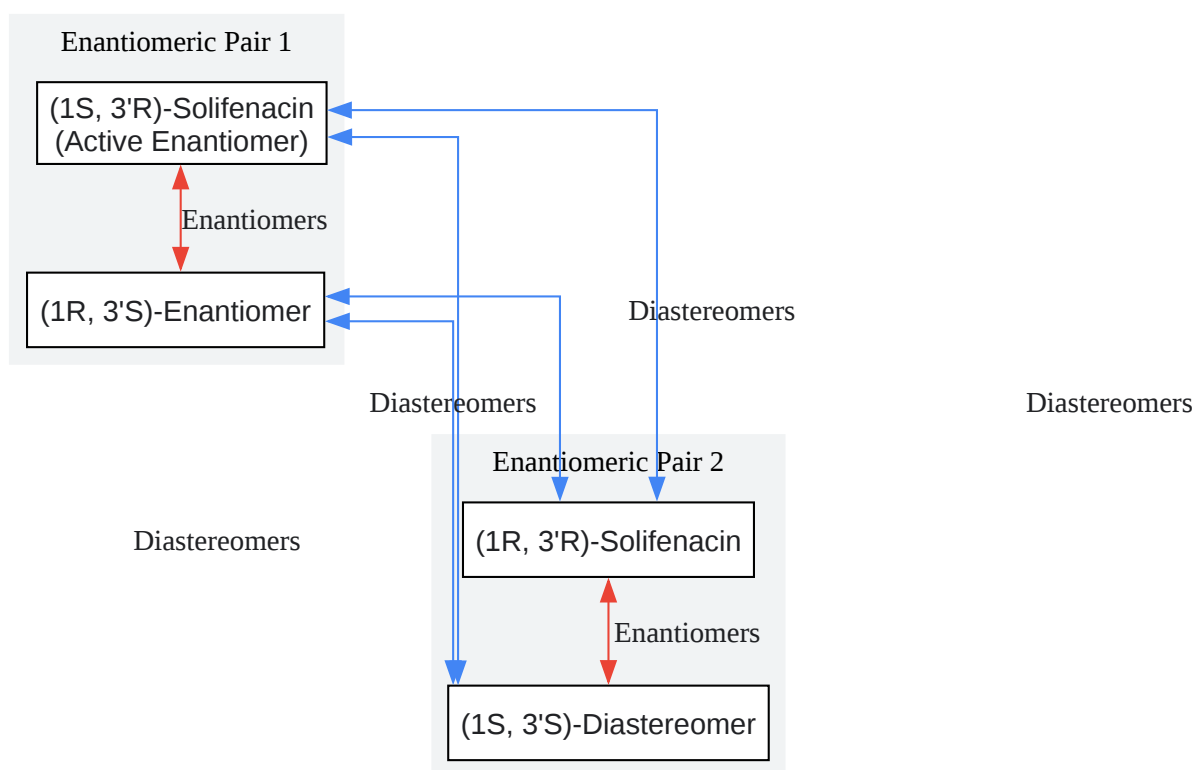
The molecular structure consists of a solifenacin base and a succinic acid counter-ion.[3] The base possesses two chiral centers: one at the 1-position of the 1,2,3,4-tetrahydroisoquinoline ring and the other at the 3-position of the quinuclidinyl moiety.[1] For the (R,R) isomer, the stereochemistry is (1R) at the isoquinoline ring and (3R) at the quinuclidine ring.

Table 1: Physicochemical Properties of **(R,R)-Solifenacin Succinate**

Property	Value	Source(s)
IUPAC Name	[(3R)-1-azabicyclo[2.2.2]octan-3-yl] (1R)-1-phenyl-3,4-dihydro-1H-isoquinoline-2-carboxylate;butanedioic acid	[4]
Synonyms	(1R,3'R)-Solifenacin Succinate	[4]
Molecular Formula	C ₂₇ H ₃₂ N ₂ O ₆ (or C ₂₃ H ₂₆ N ₂ O ₂ • C ₄ H ₆ O ₄)	[3][4]
Molecular Weight	480.55 g/mol	[4][5][6]
Appearance	White to pale-yellowish-white crystal or crystalline powder	[7][8][9]
Solubility	Freely soluble in water, methanol, dimethyl sulfoxide (DMSO), and glacial acetic acid	[5][8][9]

Section 2: The Imperative of Stereoisomer Analysis

The control of stereoisomers is a critical aspect of pharmaceutical quality control. The four stereoisomers of solifenacin are two pairs of enantiomers which are diastereomeric to each other. Understanding this relationship is key to selecting an appropriate analytical strategy.



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Logical relationship of Solifenacin stereoisomers.

Section 3: Core Spectroscopic and Crystallographic Elucidation

A combination of spectroscopic and crystallographic methods is required for the unambiguous confirmation of the **(R,R)-Solifenacin Succinate** structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: NMR spectroscopy is the most powerful technique for determining the covalent structure (i.e., the connectivity of atoms) of a molecule in solution. 1D (^1H , ^{13}C) and 2D (e.g., COSY, HSQC) experiments provide detailed information about the chemical environment of each atom and their spatial relationships, allowing for the complete assignment of the molecular backbone.

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Dissolve approximately 5-10 mg of **(R,R)-Solifenacin Succinate** in 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or Methanol- d_4).
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion.
- **^1H NMR Acquisition:** Acquire a proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Expected signals will include distinct regions for aromatic protons (phenyl and isoquinoline moieties), aliphatic protons (quinuclidine ring), and a characteristic signal for the succinic acid protons.
- **^{13}C NMR Acquisition:** Acquire a carbon spectrum using a proton-decoupled pulse sequence. This will confirm the number of unique carbon environments.
- **Data Analysis:** Integrate proton signals and assign chemical shifts. Compare the resulting spectra to reference spectra of other isomers to identify subtle differences in chemical shifts that arise from the different stereochemical arrangements.

Mass Spectrometry (MS)

Causality: High-Resolution Mass Spectrometry (HRMS) provides an extremely accurate measurement of a molecule's mass-to-charge ratio (m/z), which is used to confirm its elemental composition and molecular weight. This technique is essential for verifying the correct molecular formula.

Experimental Protocol: ESI-HRMS

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 µg/mL) in a solvent compatible with electrospray ionization (ESI), such as methanol or acetonitrile/water.
- **Instrumentation:** Infuse the sample into an ESI source coupled to a high-resolution mass analyzer (e.g., Orbitrap or TOF).
- **Data Acquisition:** Acquire data in positive ion mode to detect the protonated molecule $[M+H]^+$.
- **Data Analysis:** Determine the experimental m/z value of the $[M+H]^+$ ion for the solifenacin base ($C_{23}H_{26}N_2O_2$). Compare this value to the theoretical exact mass (362.1994 Da) to confirm the elemental composition.^[10] The succinate salt will have a molecular weight of approximately 480.6 g/mol.^[3]

X-ray Crystallography

Causality: Single-crystal X-ray diffraction is the definitive method for determining the absolute three-dimensional structure of a crystalline molecule, including its stereochemistry. While obtaining a suitable single crystal of the (R,R)-isomer may be challenging, this technique provides incontrovertible proof of the spatial arrangement of atoms. Powder X-ray Diffraction (PXRD) is used to characterize the bulk crystalline form.

Experimental Protocol: Single Crystal X-ray Diffraction

- **Crystal Growth:** Grow single crystals of **(R,R)-Solifenacin Succinate** suitable for diffraction, typically by slow evaporation from a saturated solution.
- **Data Collection:** Mount a selected crystal on a goniometer and collect diffraction data using a diffractometer with a monochromatic X-ray source.
- **Structure Solution and Refinement:** Process the diffraction data to solve and refine the crystal structure, yielding precise atomic coordinates, bond lengths, and angles. The results will unambiguously determine the (1R, 3'R) configuration.

For reference, the active (1S, 3'R) isomer has been characterized crystallographically.^{[11][12]}

Table 2: Reference Crystallographic Data for Solifenacin Succinate (Active Isomer)

Parameter	Value	Source(s)
Crystal System	Monoclinic	[11][12]
Space Group	P2 ₁	[11][12]
a	6.477 Å	[11][12]
b	7.831 Å	[11][12]
c	23.849 Å	[11][12]
β	90.237°	[11][12]
Volume	1209.6 Å ³	[11][12]

Section 4: Stereoselective Chromatographic Separation

Causality: While spectroscopic methods confirm the structure, they cannot easily separate or quantify mixtures of stereoisomers. Chiral High-Performance Liquid Chromatography (HPLC) is the cornerstone technique for this purpose. It utilizes a chiral stationary phase (CSP) that interacts differently with each stereoisomer, enabling their separation.

Chiral High-Performance Liquid Chromatography (HPLC)

The selection of the CSP and mobile phase is critical for achieving baseline separation of all four stereoisomers. Polysaccharide-based columns, such as those with amylose derivatives, are highly effective for this application.[1][13] The method must be validated to be trustworthy, with system suitability tests ensuring its performance before each analysis.

Experimental Protocol: Chiral HPLC for Stereoisomer Quantification

- Instrumentation: An HPLC system equipped with a UV detector is required.[1]
- Chromatographic Conditions: Set up the system according to the parameters outlined in Table 3. These conditions are based on established and validated methods.[1][13][14]

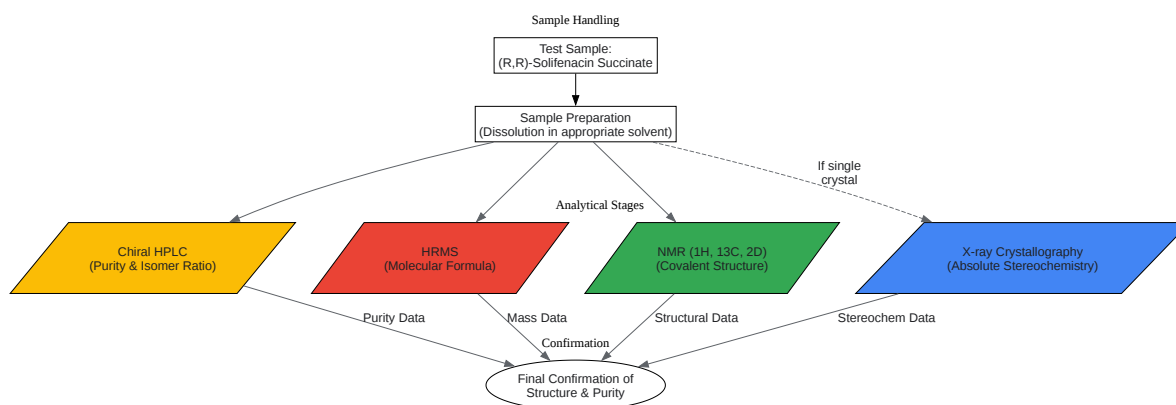
- Standard Preparation: Accurately weigh and dissolve reference standards of each solifenacin stereoisomer in the mobile phase to create a resolution mixture and individual standards for peak identification.
- Sample Preparation: Dissolve the **(R,R)-Solifenacin Succinate** test sample in the mobile phase to a known concentration.
- System Suitability Test (SST):
 - Inject the resolution mixture.
 - Verify that the resolution between critical peak pairs meets the pre-defined criteria (e.g., Resolution ≥ 2.0 between the (R,R)-isomer and the active (S,R)-isomer).[\[1\]](#)
 - Perform at least five replicate injections of a standard solution and calculate the relative standard deviation (%RSD) for peak area and retention time (e.g., %RSD $\leq 10.0\%$).[\[1\]](#)[\[14\]](#)
- Analysis: Once the SST passes, inject the sample solution. Identify and quantify the (R,R)-isomer and any other stereoisomeric impurities by comparing their retention times and peak areas to the standards.

Table 3: HPLC Method Parameters for Chiral Separation of Solifenacin

Parameter	Value	Source(s)
Column	Lux® 5 µm Amylose-1 (250 x 4.6 mm) or Chiralpak AD-H	[1] [13] [14]
Mobile Phase	n-hexane:ethanol:diethylamine (Isocratic elution)	[1] [13]
Flow Rate	0.8 - 1.0 mL/min	[1] [14]
Column Temperature	15 °C to 25 °C	[1] [14]
Detection	UV at 220 nm	[1] [13] [14]
Injection Volume	10 µL	[1] [14]

Section 5: Integrated Analytical Workflow

A robust structural analysis relies on an integrated approach where techniques are used in a logical sequence to build a complete and verifiable profile of the molecule.



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Integrated workflow for structural analysis.

Conclusion

The comprehensive chemical structure analysis of **(R,R)-Solifenacin Succinate** is a multi-faceted process that necessitates the synergistic application of advanced analytical techniques. While foundational methods like NMR and mass spectrometry are indispensable for confirming the molecule's covalent framework and elemental composition, they must be complemented by stereoselective techniques. Chiral HPLC stands as the critical tool for separating and quantifying this specific diastereomer from its counterparts, ensuring its identity and purity. For absolute confirmation of its three-dimensional structure, single-crystal X-ray crystallography remains the gold standard. This integrated workflow ensures a self-validating system, providing the high degree of certainty required for pharmaceutical research, development, and quality assurance.

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- To cite this document: BenchChem. [Chemical structure analysis of (R,R)-Solifenacin Succinate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1147410/docs#chemical-structure-analysis-of-r-r-solifenacin-succinate\]](https://www.benchchem.com/product/b1147410/docs#chemical-structure-analysis-of-r-r-solifenacin-succinate)

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